# Analytical Characterization of [Tyr3,Lys5(Boc)]octreotide Acetate: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *[Tyr3,Lys5(Boc)]octreotide acetate* |
| *CAS No.:* | *147790-89-4* |
| *Cat. No.:* | *B562758* |

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## Abstract & Introduction

**[Tyr3,Lys5(Boc)]octreotide acetate** is a critical synthetic intermediate and precursor used in the development of radiolabeled somatostatin analogs (e.g., ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

I-labeling or N-terminal conjugation for

Ga/

Lu chelators).[1] Structurally, it differs from native octreotide by the substitution of Phenylalanine with Tyrosine at position 3 and the protection of the Lysine-5 side chain with a tert-butyloxycarbonyl (Boc) group.

Molecule Profile:

- Sequence: D-Phe-Cys-Tyr-D-Trp-Lys(Boc)-Thr-Cys-Thr-ol (cyclic disulfide)[2][1][3]

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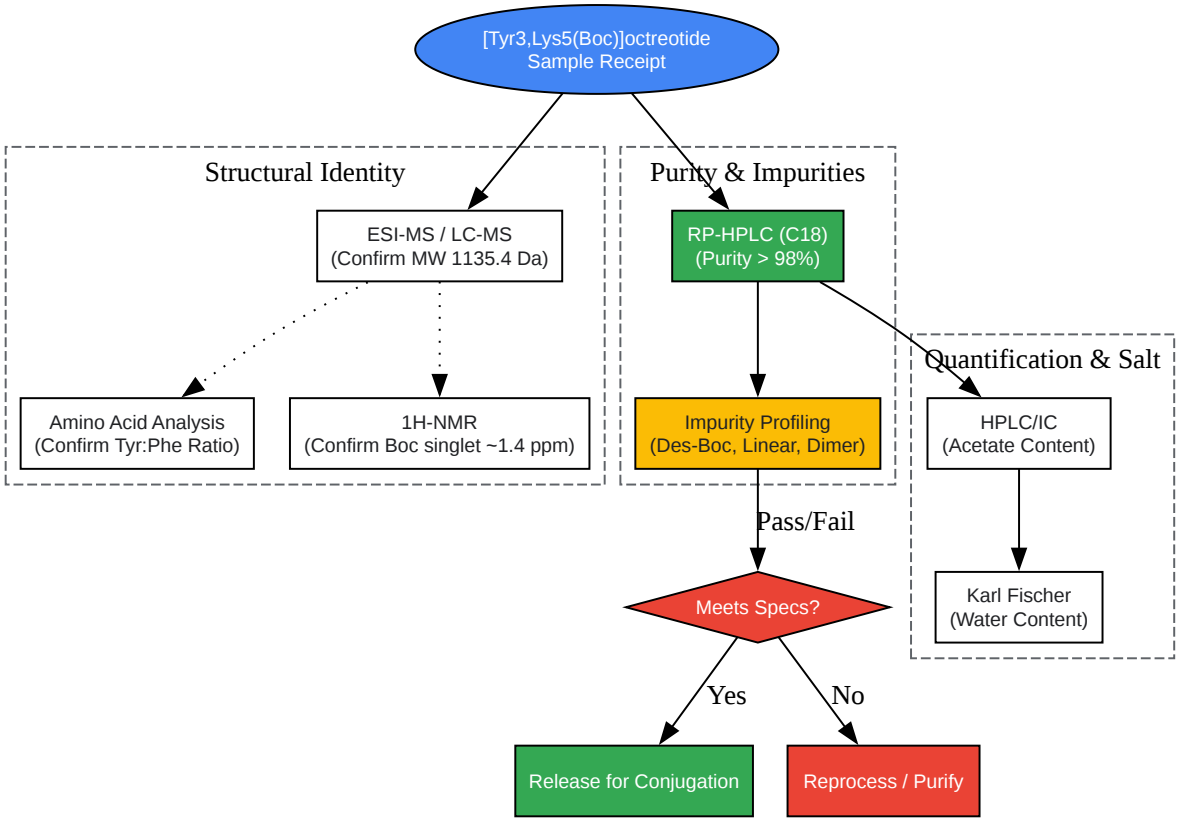
- Formula (Free Base):
- Molecular Weight: 1135.36 Da (monoisotopic)[2][1][3]
- Critical Quality Attributes (CQAs):
  - Boc-Integrity: The Boc group is acid-labile.[2][1] Its premature loss (de-protection) yields [Tyr3]octreotide, a critical impurity that competes in downstream conjugation reactions.[1]
  - Disulfide Bridge: Integrity of the Cys2-Cys7 cycle.[1][4]
  - Purity: Separation from linear precursors and diastereomers (e.g., D-Trp isomers).[1]

This guide details a Multi-Attribute Method (MAM) strategy for robust characterization, focusing on preserving the labile Boc group during analysis while ensuring high-resolution separation of impurities.[1]

# Analytical Control Strategy (Workflow)

The following diagram illustrates the logical flow of the characterization campaign, distinguishing between structural confirmation and routine purity release.

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Caption: Analytical workflow for **[Tyr3,Lys5(Boc)]octreotide acetate** characterization.

# Protocol 1: Purity & Identity by RP-HPLC[1][2]

Objective: Quantify peptide purity and specifically resolve the Boc-protected product from the de-protected [Tyr3]octreotide impurity.

Technical Insight: The Boc group adds significant hydrophobicity. The target molecule will elute significantly later than the de-protected impurity. While Boc is acid-labile, it is generally stable in 0.1% TFA for the duration of a standard HPLC run (20-30 min).[2][1] However, to prevent on-column degradation, column temperature should not exceed 40°C.[2][1]

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## Materials & Equipment[1][6][7][8]

- System: HPLC/UPLC with UV detection (PDA preferred).
- Column: C18, 150 x 4.6 mm, 3.5 µm or 5 µm (e.g., Waters XBridge or Agilent Zorbax).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Milli-Q Water.[2][1]
- Mobile Phase B: 0.1% TFA in Acetonitrile (ACN).
- Reference Standard: [Tyr3]octreotide (Des-Boc) for retention time confirmation.[2][1]

## Method Parameters

| Parameter | Setting |
|---|---|
| Flow Rate | 1.0 mL/min |
| Wavelength | 215 nm (Peptide bond) & 280 nm (Tyr/Trp side chains) |
| Column Temp | 25°C (Ambient) - Keep low to protect Boc |
| Injection Vol | 10 - 20 µL |
| Sample Conc | 0.5 - 1.0 mg/mL in 20% ACN/Water |

## Gradient Table

| Time (min) | % Mobile Phase A | % Mobile Phase B | Phase Description |
|---|---|---|---|
| 0.0 | 90 | 10 | Equilibration |
| 2.0 | 90 | 10 | Load |
| 20.0 | 40 | 60 | Linear Gradient |
| 25.0 | 10 | 90 | Wash |
| 27.0 | 10 | 90 | Hold |
| 27.1 | 90 | 10 | Re-equilibration |
| 35.0 | 90 | 10 | End |

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## Data Interpretation[1][5][8][9][10][11][12][13]

- Main Peak: [Tyr3,Lys5(Boc)]octreotide (Expected RT ~15-18 min).[2][1]
- Early Eluting Impurity: [Tyr3]octreotide (Des-Boc).[2][1] Due to the loss of the hydrophobic Boc group, this species will elute significantly earlier (RT ~8-12 min).
- Resolution (Rs): Ensure Rs > 2.0 between the Main Peak and the Des-Boc impurity.

# Protocol 2: Mass Spectrometry (ESI-MS)[1][2]

Objective: Confirm the molecular mass and verify the presence of the Boc group.

Technical Insight: In Electrospray Ionization (ESI), the Boc group is relatively stable in the gas phase but can fragment using In-Source CID (Collision Induced Dissociation). A "clean" spectrum should show the intact mass.

## Procedure

- Instrument: LC-MS (Single Quad or Q-TOF).
- Mode: Positive Ion Mode (ESI+).
- Infusion/Flow: Direct infusion or coupled to HPLC Protocol 1.
- Scan Range: 500 - 1500 m/z.

## Expected Results

- Monoisotopic Mass: 1135.36 Da.[1][3]
- Major Ions:
  - ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">
  - ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

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(Most abundant in ESI)

- ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

- Diagnostic Fragmentation: If higher cone voltage is applied, look for a loss of 100 Da (Boc group -> Isobutene + CO2), resulting in a peak at ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

  (the Des-Boc species).[1]

# Protocol 3: Acetate Content Determination[2]

Objective: As an acetate salt, the counter-ion content must be quantified to determine the "Net Peptide Content" (NPC).

Method: RP-HPLC (Ion Exclusion or Specific C18 method).[2][1]

## Procedure

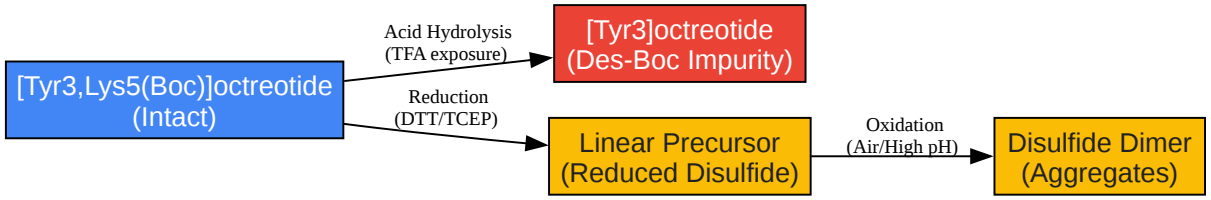
- Column: C18 (compatible with 100% aqueous) or specific Organic Acid column.[1]
- Mobile Phase: 20 mM Phosphate Buffer (pH 2.5).
- Detection: UV at 210 nm.[1]
- Standard: Sodium Acetate calibration curve (0.01 mg/mL to 0.5 mg/mL).
- Calculation:

  [1]

# Degradation & Impurity Logic

Understanding the degradation pathways is essential for troubleshooting.

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Caption: Primary degradation pathways. Acid exposure leads to Boc removal; redox stress affects the disulfide bridge.

## References


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- To cite this document: BenchChem. [Analytical Characterization of [Tyr3,Lys5(Boc)]octreotide Acetate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562758/docs#analytical-characterization-of-tyr3-lys5-boc-octreotide-acetate-a-technical-guide]

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